

Navigating the Disposal of 1-Butyl-3-methylimidazolium Methyl Sulfate: A Comprehensive Guide

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Compound of Interest

Compound Name: 1-Butyl-3-methylimidazolium methyl sulfate

Cat. No.: B1251867

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of laboratory chemicals is a cornerstone of a safe and compliant operational environment. This guide provides essential, step-by-step procedures for the disposal of **1-Butyl-3-methylimidazolium methyl sulfate**, ensuring the safety of personnel and the protection of the environment.

Immediate Safety and Handling Precautions

Prior to initiating any disposal process, it is critical to handle **1-Butyl-3-methylimidazolium methyl sulfate** with appropriate care. This substance is classified as a skin corrosive (Category 1B) and can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear safety glasses with side-shields conforming to EN166, or goggles. A face shield is also recommended.[\[1\]](#)[\[3\]](#)
- **Hand Protection:** Handle with gloves that have been inspected prior to use. Use a proper glove removal technique to avoid skin contact.[\[3\]](#)
- **Body Protection:** Wear protective clothing.[\[3\]](#)

- Respiratory Protection: In poorly ventilated areas or in case of aerosol formation, use a suitable respirator with a type ABEK (EN14387) filter.[1][4]

Step-by-Step Disposal Procedure

Disposal of **1-Butyl-3-methylimidazolium methyl sulfate** must be carried out in accordance with all applicable national and local regulations. Never dispose of this chemical down the drain or into the environment.[2]

- Consult Institutional Guidelines: Before proceeding, review your institution's specific chemical waste disposal protocols. Your Environmental Health and Safety (EHS) department is the primary resource for guidance.
- Containment: Ensure the waste is stored in a suitable, clearly labeled, and securely sealed container to prevent leaks.[2] Keep the container in a cool, dry, and well-ventilated area.[2]
- Waste Characterization: The waste must be properly characterized. Based on available safety data, this chemical is a combustible, corrosive hazardous material.[1]
- Waste Collection:
 - Small Spills: For minor spills, absorb the material with inert material such as sand, earth, or vermiculite.[5] Sweep or shovel the material into a suitable, closed container for disposal.[2]
 - Unused Product: Dispose of the unused product in its original container if possible, ensuring it is tightly closed.[2]
- Engage a Licensed Waste Disposal Contractor: The disposal of this chemical waste must be handled by a licensed and approved waste disposal plant. Provide the contractor with the Safety Data Sheet (SDS) for **1-Butyl-3-methylimidazolium methyl sulfate**.
- Documentation: Maintain a record of the disposal process, including the date, quantity of waste, and the name of the disposal contractor.

Quantitative Data Summary

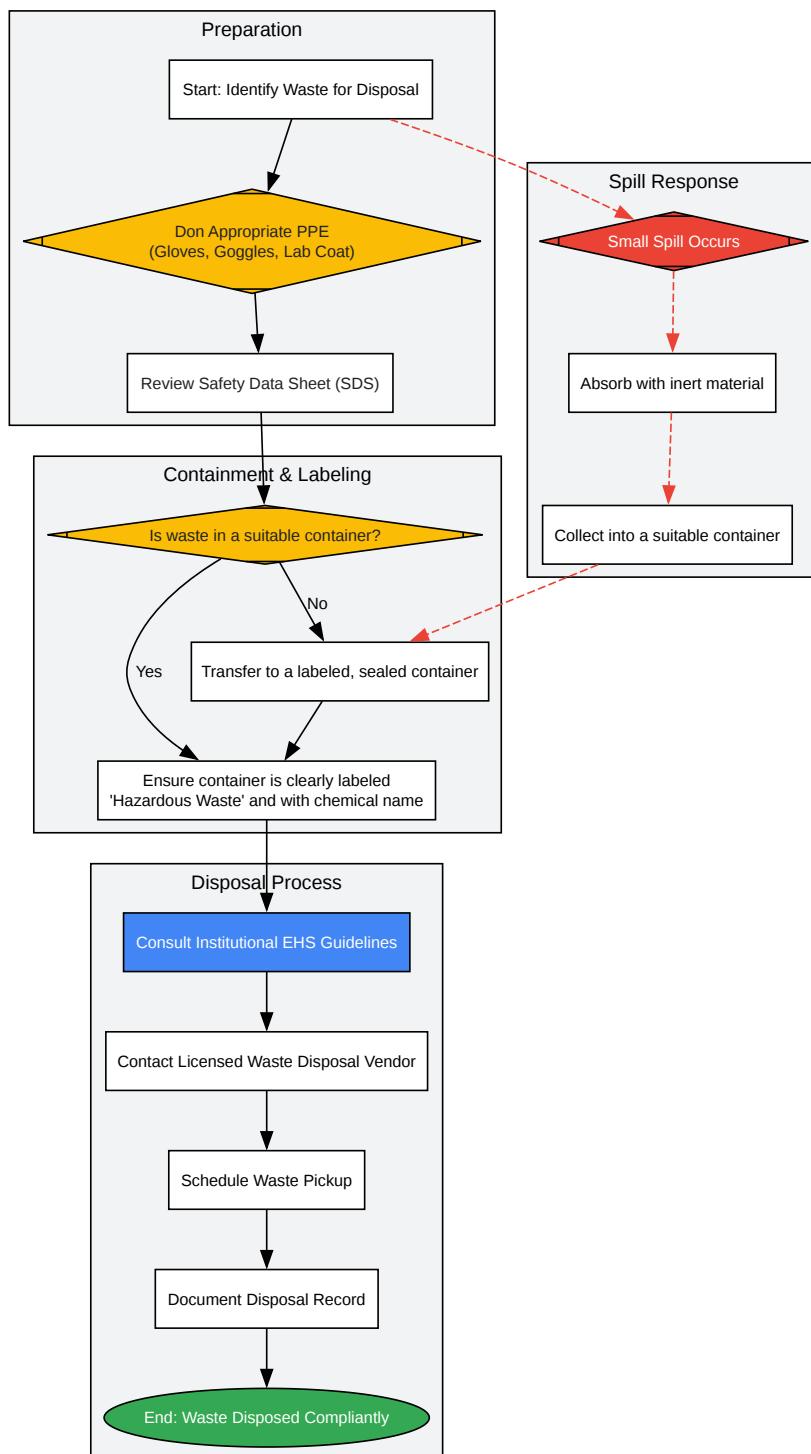
For quick reference, the following table summarizes key quantitative data for **1-Butyl-3-methylimidazolium methyl sulfate**.

Property	Value	Reference
CAS Number	401788-98-5	[3]
Molecular Formula	C ₉ H ₁₈ N ₂ O ₄ S	[1]
Molecular Weight	250.32 g/mol	[1]
Appearance	Liquid	
Density	1.22 g/cm ³ at 21 °C	[6]
Viscosity	163 cP at 25 °C	[6]
Conductivity	2.20 mS/cm at 30 °C	[6]
Melting Point	-20 °C	[6]
Storage Temperature	Store in a cool place.	[2]
GHS Hazard Codes	H314 (Causes severe skin burns and eye damage)	[1][2]
GHS Precautionary Codes	P280, P303+P361+P353, P305+P351+P338, P310	[1][2]

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **1-Butyl-3-methylimidazolium methyl sulfate**.

Disposal Workflow for 1-Butyl-3-methylimidazolium methyl sulfate

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Disposal Workflow Diagram

Ionic Liquid Recycling and Future Perspectives

While direct disposal is the current standard for many laboratory-scale operations, the field of ionic liquid chemistry is actively exploring recycling and recovery methods to enhance sustainability. Techniques such as thermal treatment, centrifugation, adsorption, and electrodialysis are being investigated to recover and reuse ionic liquids, which is crucial for both resource conservation and environmental protection. Research into the use of ionic liquids for metal recovery and other applications highlights their potential as "designer solvents" for greener chemical processes.^{[7][8]} As these technologies mature, they may offer more sustainable alternatives to the disposal of ionic liquid waste.

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